

troubleshooting Cdc7-IN-14 precipitation in aqueous solutions

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Compound of Interest

Compound Name: **Cdc7-IN-14**

Cat. No.: **B12407792**

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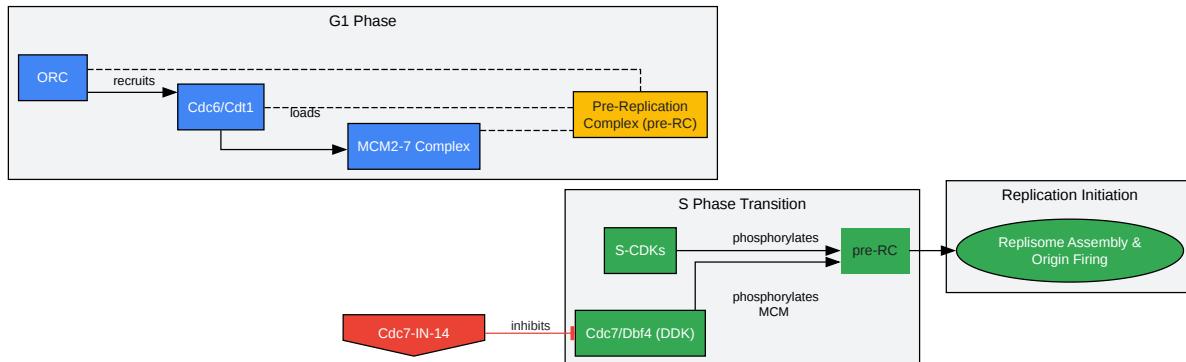
This guide provides troubleshooting advice and answers to frequently asked questions for researchers using **Cdc7-IN-14**, a potent and selective inhibitor of Cell Division Cycle 7 (Cdc7) kinase. Due to its hydrophobic nature, this compound can be prone to precipitation in aqueous solutions. This resource offers detailed protocols and strategies to ensure its effective use in your experiments.

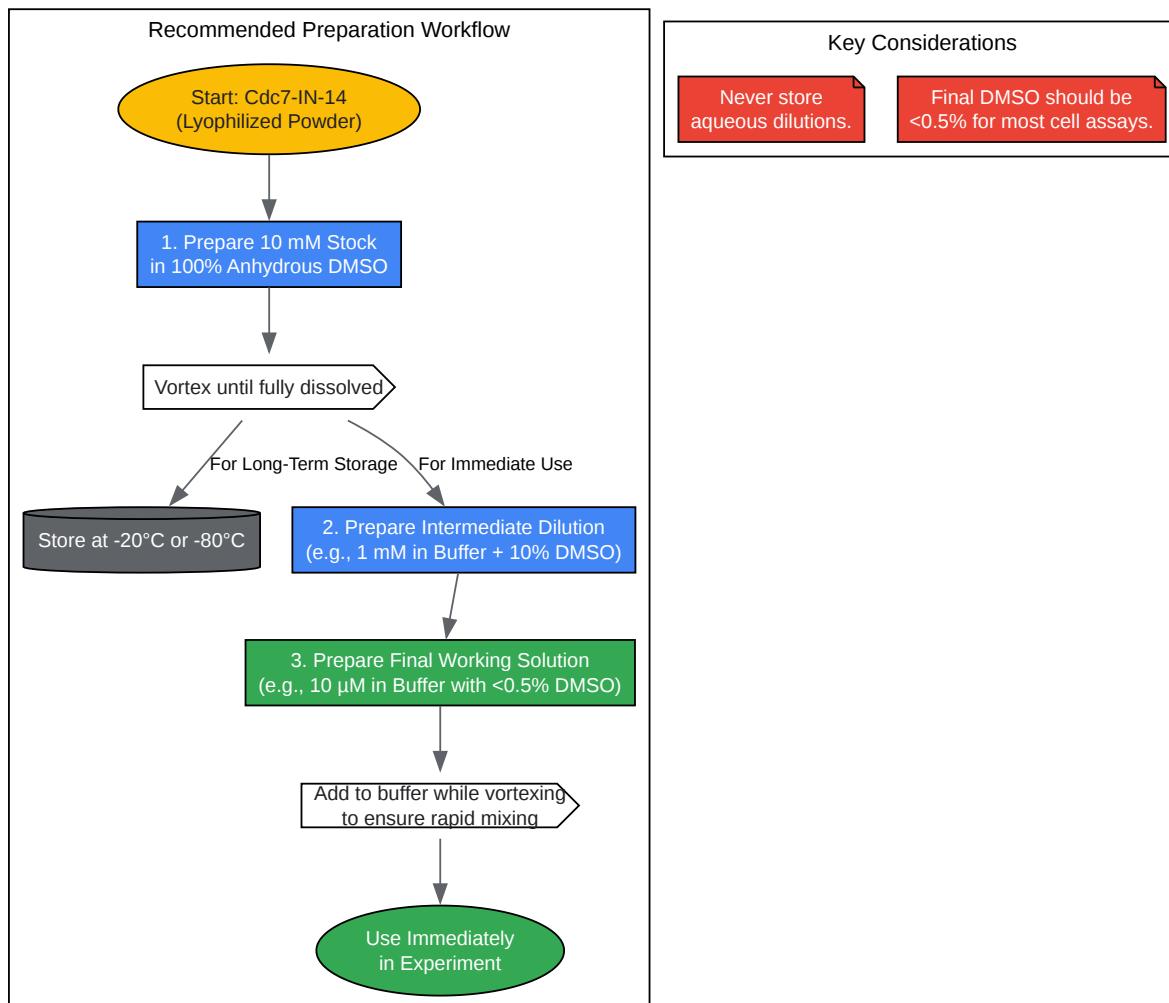
Frequently Asked Questions (FAQs) & Troubleshooting

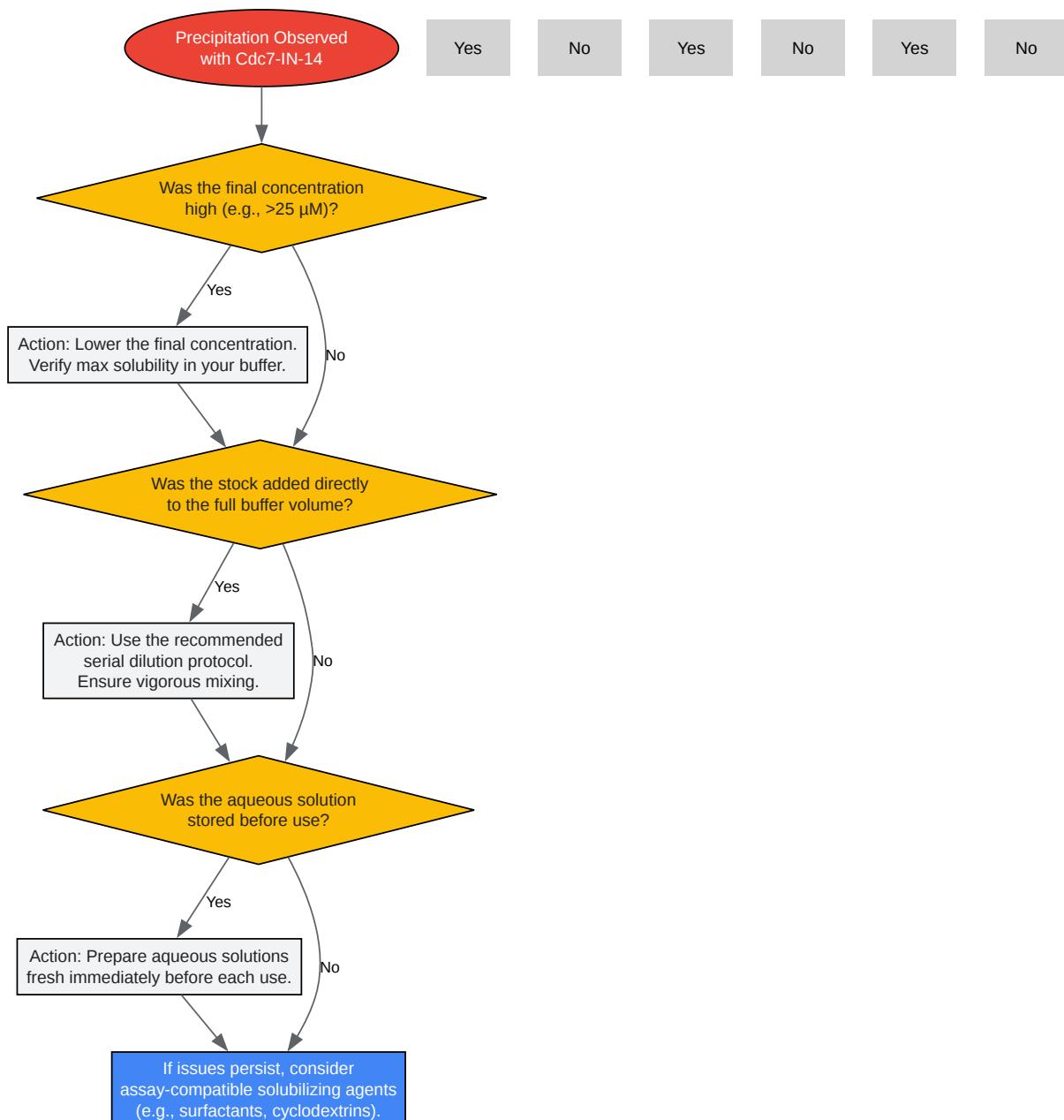
Q1: What is Cdc7-IN-14 and what is its mechanism of action?

Cdc7-IN-14 is a potent small molecule inhibitor of Cdc7 kinase, with a reported IC₅₀ of less than 1 nM^{[1][2]}. Cdc7 is a serine-threonine kinase that plays an essential role in the regulation of the cell cycle, specifically in the initiation of DNA replication.^{[3][4][5]} In partnership with its regulatory subunit Dbf4 (also known as ASK), it forms the Dbf4-dependent kinase (DDK) complex.^[6] This complex phosphorylates components of the minichromosome maintenance (MCM) protein complex (MCM2-7), which is a crucial step for activating the replicative helicase and firing replication origins during the S phase.^{[3][4][7]} By inhibiting Cdc7, **Cdc7-IN-14** blocks the initiation of DNA replication, which can lead to cell cycle arrest and apoptosis in cancer cells, making it a valuable tool for cancer research.^{[7][8][9]}

Below is a diagram illustrating the role of Cdc7 in the initiation of DNA replication.





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